

EFSA safety assessment potassium bisulfite vs other sulfites

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Potassium bisulfite

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Dietary Exposure and Key Safety Data

EFSA's safety concern is driven by dietary exposure estimates that exceed safe levels. The following table presents key data from the refined exposure assessment (using the most realistic Data Set D) and the toxicological threshold.

Data Type	Population Group	Exposure / Threshold
Dietary Exposure (95th percentile)	Toddlers	0.94 mg SO ₂ eq./kg bw per day
	Adults	1.17 mg SO ₂ eq./kg bw per day
Toxicological Reference Point	All groups	BMDL: 38 mg SO ₂ eq./kg bw per day

EFSA concluded that for the **refined exposure scenario**, the MOEs at the 95th percentile were below 80 for all population groups except adolescents, indicating a potential safety concern [1]. When assessments used the **maximum permitted levels (MPLs)** in food, the MOEs were below 80 for all groups, raising a safety concern for that scenario as well [1].

Experimental & Methodological Overview

The EFSA opinion provides insights into the methodologies and data underpinning this safety assessment.

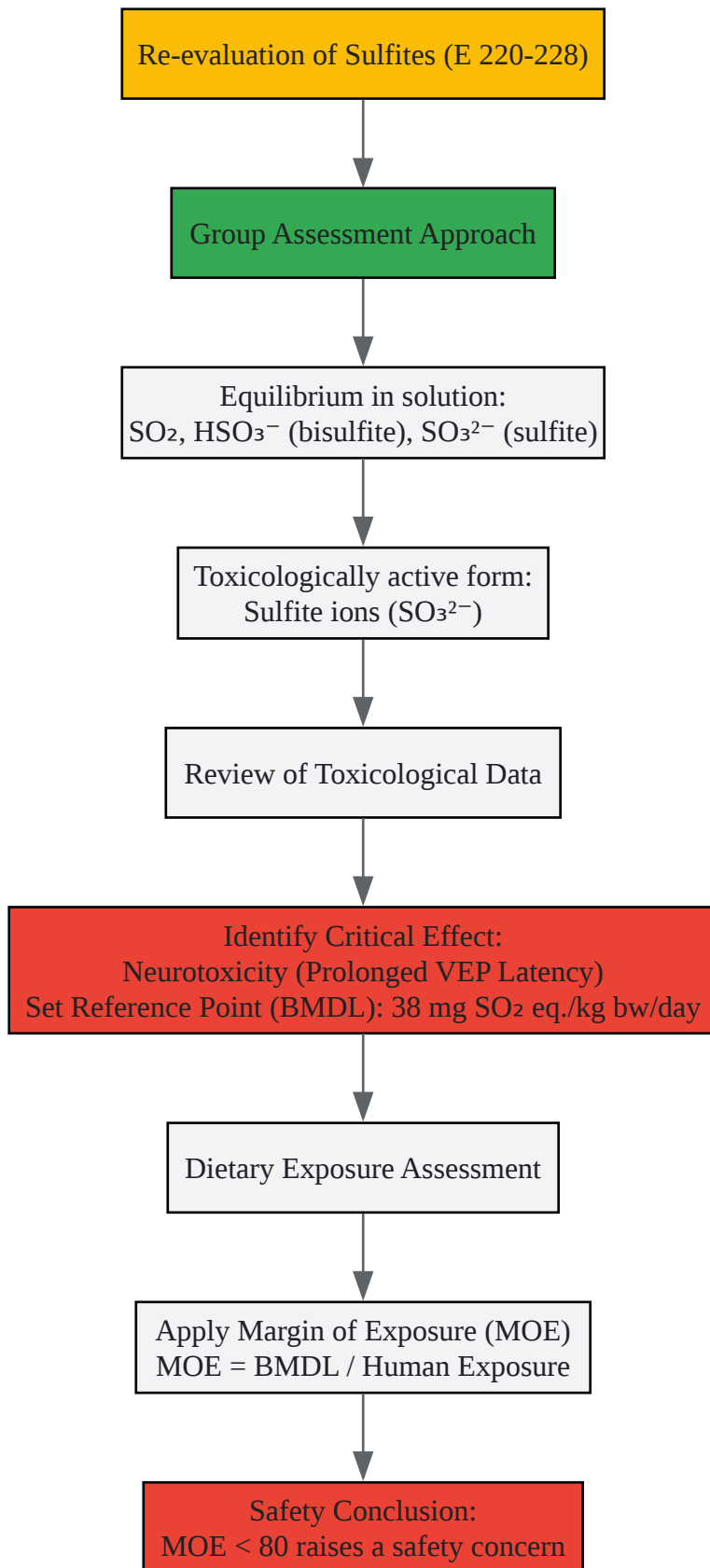
Key Experimental Data and Protocols

The 2022 opinion relied on a re-evaluation of existing data, particularly a study by Ozturk et al. (2011), which investigated the impact of oral sodium metabisulfite administration on the visual system in adult rats [1].

- **Test Substance:** Sodium metabisulfite.
- **Dosing:** Administered in drinking water at various concentrations over a period of time.
- **Key Measured Endpoint: Prolonged visual evoked potential (VEP) latency**, which is a measure of signal transmission time from the eye to the visual cortex and indicates an effect on the central nervous system [1].
- **Data Analysis:** Benchmark dose (BMD) modeling was applied to the data from this study to determine a reference point for risk assessment, resulting in the BMDL of 38 mg SO₂ eq./kg bw per day [1].

Methodological Workflow for Sulfite Risk Assessment

The diagram below illustrates the logical workflow and key components of EFSA's updated risk assessment for sulfites.



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Implications for Researchers and Professionals

EFSA's updated assessment has several critical implications:

- **No Temporary ADI:** The previous temporary Acceptable Daily Intake (ADI) of 0.7 mg SO₂ eq./kg bw per day has been withdrawn. Safety is now evaluated using the MOE approach [1].
- **Focus on Neurotoxicity:** The primary safety concern has shifted from gastrointestinal effects (the basis of the old ADI) to potential effects on the nervous system [1].
- **Cumulative Exposure is Key:** For product development, the total potential sulfite exposure from all sources (E 220-E 228) must be considered, not just the level of a single sulfite like **potassium bisulfite**.

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References

1. Follow-up of the re-evaluation of sulfur dioxide (E 220), sodium sulfite ... [pmc.ncbi.nlm.nih.gov]

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